

Safeguarding Your Research: A Comprehensive Guide to Handling Ethyl 6-bromohexanoate

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Compound of Interest

Compound Name: Ethyl 6-bromohexanoate

Cat. No.: B105882

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Essential protocols for the safe handling, storage, and disposal of **Ethyl 6-bromohexanoate** to ensure laboratory safety and procedural excellence.

For researchers, scientists, and drug development professionals, the integrity of your work and the safety of your team are paramount. This guide provides immediate, essential safety and logistical information for handling **Ethyl 6-bromohexanoate**, a flammable and irritant chemical. Adherence to these procedures will minimize risks and ensure a secure laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

Ethyl 6-bromohexanoate is classified as a flammable liquid and vapor that can cause skin and serious eye irritation, and may also lead to respiratory irritation.^{[1][2][3]} Therefore, stringent adherence to PPE protocols is mandatory.

Recommended Personal Protective Equipment:

- **Eye Protection:** Wear appropriate protective eyeglasses or chemical safety goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.^[4]
- **Hand Protection:** Chemical-resistant gloves, such as nitrile gloves, are required to prevent skin contact.^[4]

- Skin and Body Protection: Wear appropriate protective clothing to prevent skin exposure.[4]
A lab coat should be worn at all times.
- Respiratory Protection: Use only in a well-ventilated area, such as a chemical fume hood.[1]
[4] If exposure limits are exceeded or irritation is experienced, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[4]

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **Ethyl 6-bromohexanoate** is crucial for minimizing exposure and ensuring safety.

1. Pre-Use Checks and Preparation:

- Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[4]
- Verify that the chemical fume hood is functioning correctly.
- Inspect all PPE for integrity before use.
- Keep the container tightly closed in a dry, cool, and well-ventilated place.[3][4]
- Keep away from heat, sparks, open flames, and hot surfaces.[1][4]

2. In-Use Procedures:

- Handle the chemical exclusively within a certified chemical fume hood.
- Use only non-sparking tools and explosion-proof equipment.[4][5]
- Take precautionary measures against static discharge by grounding and bonding the container and receiving equipment.[4][5]
- Avoid contact with skin, eyes, and clothing.[1][4]
- Avoid breathing mist, vapors, or spray.[4]
- Wash hands and any exposed skin thoroughly after handling.[1][4]

3. Post-Use Procedures:

- Tightly close the container after use.
- Decontaminate all surfaces and equipment that may have come into contact with the chemical.
- Remove and properly dispose of any contaminated PPE.
- Wash hands thoroughly before leaving the laboratory.

Emergency First-Aid Measures

In the event of exposure, immediate action is critical.

- Eye Contact: Immediately rinse with plenty of water, including under the eyelids, for at least 15 minutes. Seek immediate medical attention.[4]
- Skin Contact: Take off immediately all contaminated clothing. Wash off with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice/attention.[1][4][5]
- Inhalation: Move the person to fresh air and keep them in a position comfortable for breathing. Call a poison center or doctor if you feel unwell.[1][4]
- Ingestion: Do NOT induce vomiting. Rinse mouth and seek immediate medical attention.[4]

Quantitative Data Summary

Property	Value
Molecular Formula	C8H15BrO2
Molecular Weight	223.11 g/mol
Boiling Point	128 - 130 °C @ 16 mmHg
Flash Point	58.3 °C / 136.94 °F
Density	1.254 g/mL at 25 °C
Refractive Index	n20/D 1.458

Data sourced from various chemical suppliers.[\[4\]](#)

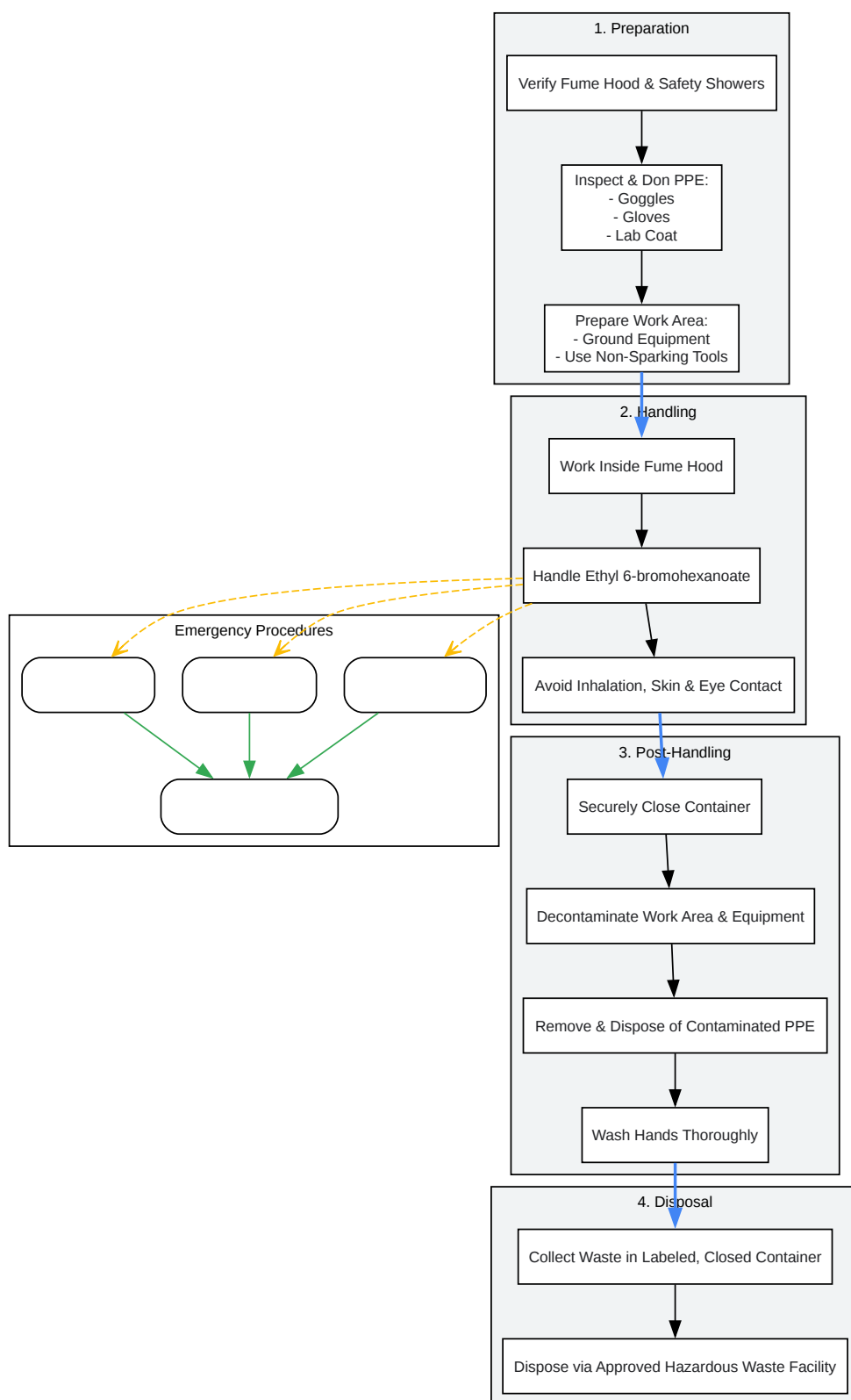
Disposal Plan

Proper disposal of **Ethyl 6-bromohexanoate** and its containers is essential to prevent environmental contamination and comply with regulations.

- Waste Chemical: Dispose of contents and container to an approved waste disposal plant.[\[3\]](#)
[\[4\]](#) Do not allow the chemical to enter drains or groundwater systems.[\[4\]](#)
- Contaminated Materials: Any materials used to clean up spills, such as absorbent materials, should be collected in a suitable, closed container for disposal.[\[4\]](#) Use spark-proof tools for cleanup.[\[4\]](#)
- Regulatory Compliance: Waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[\[4\]](#)

Experimental Workflow Visualization

The following diagram illustrates the standard operating procedure for the safe handling of **Ethyl 6-bromohexanoate**, from initial preparation to final disposal.



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Caption: Workflow for safe handling of **Ethyl 6-bromohexanoate**.

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